

dicyandiamide chemical structure and properties

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Compound of Interest

Compound Name: *Dicyandiamide*

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Dicyandiamide: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

Dicyandiamide (DCD), scientifically known as cyanoguanidine, is a white, crystalline, water-soluble organic compound with the chemical formula C₂H₄N₄.^[1] It is the dimer of cyanamide and a nitrile derivative of guanidine.^[2] **Dicyandiamide** is a versatile chemical intermediate with a wide array of applications, ranging from the synthesis of melamine, pharmaceuticals, and other organic chemicals to its use in agriculture as a slow-release fertilizer and nitrification inhibitor.^{[1][3]} It also serves as a curing agent for epoxy resins and as a flame retardant.^{[1][4]} This technical guide provides an in-depth overview of the chemical structure, properties, synthesis, and analysis of **dicyandiamide**.

Chemical Structure and Identification

Dicyandiamide is a member of the guanidines and is a nitrile.^[4] Its structure consists of a guanidine group where one of the amino hydrogens is substituted by a cyano group.^{[4][5]}

Table 1: Chemical Identification of **Dicyandiamide**

Identifier	Value
IUPAC Name	2-cyanoguanidine[5]
Synonyms	Cyanoguanidine, Dicyanodiamide, N-Cyanoguanidine, DCD, DICY[1][5]
CAS Number	461-58-5[5]
EC Number	207-312-8[1]
Molecular Formula	C2H4N4[1][5]
Molecular Weight	84.08 g/mol [5][6]
InChI Key	QGBSISYHAICWAH-UHFFFAOYSA-N[5][7]
SMILES	C(#N)N=C(N)N[5]

Physicochemical Properties

Dicyandiamide is a white, odorless, crystalline powder that is stable under dry conditions.[4][6][8] It is soluble in water, alcohol, ethylene glycol, and dimethylformamide, but nearly insoluble in nonpolar organic solvents like ether and benzene.[1][4]

Table 2: Physicochemical Properties of **Dicyandiamide**

Property	Value
Appearance	White crystalline powder[4][8]
Melting Point	208-211 °C[4]
Boiling Point	229.8 °C at 760 mmHg[9]
Density	1.40 g/cm ³ [4][2]
Solubility in Water	2.26 g/100 mL at 13 °C; solubility increases in hot water[1][8]
Solubility in Ethanol	1.2 g/100 mL at 13 °C[1]
pKa	0.73 ± 0.70 (Predicted)[9]
LogP	-1.2 to 0.14148[5][9]
Vapor Pressure	0.068 mmHg at 25°C[9]

Chemical Properties

Stability and Reactivity **Dicyandiamide** is stable when dry but can be sensitive to moisture.[4][6] It is incompatible with strong acids, strong oxidizing agents, and strong bases.[4][8] Mixtures with ammonium nitrate or potassium chlorate can be powerful explosives.[8]

Decomposition Upon heating, particularly above 80 °C, it can slowly decompose, yielding ammonia.[10] When heated to 150 °C, it polymerizes to form melamine.[1] Hazardous decomposition products upon combustion include hydrogen cyanide, nitrogen oxides, carbon monoxide, carbon dioxide, and ammonia.[8]

Experimental Protocols

Synthesis of Dicyandiamide

A common industrial method for synthesizing **dicyandiamide** involves the dimerization of cyanamide in an aqueous solution.[4][10]

Methodology:

- Preparation of Cyanamide Solution: A suspension of calcium hydrogen cyanide, obtained from the hydrolysis of calcium cyanamide, is filtered under reduced pressure to remove calcium hydroxide.[4] Carbon dioxide is then introduced into the filtrate to precipitate calcium as calcium carbonate, yielding a cyanamide solution.[4]
- Dimerization: The resulting 25% cyanamide solution is adjusted to a pH of 8-9.[4][10]
- Heating: The solution is maintained at approximately 80 °C for 2 hours to facilitate the complete conversion of cyanamide to **dicyandiamide**.[4][10] The optimal temperature for the maximum rate of **dicyandiamide** formation is pH-dependent (e.g., pH 9.1 at 80 °C).[4]
- Crystallization: The hot liquor is filtered and then transferred to a vacuum crystallizer for cooling, which induces the crystallization of **dicyandiamide**.[4][10]
- Separation and Drying: The **dicyandiamide** crystals are separated using continuous centrifuges and then dried in rotary driers.[4][10] The final industrial product typically has a purity of 99%. [4]

Analytical Methods: High-Performance Liquid Chromatography (HPLC)

HPLC is a standard method for the determination and quantification of **dicyandiamide** in various matrices, such as fertilizers and milk powder.[11][12]

Methodology for **Dicyandiamide** in Fertilizers:[12][13]

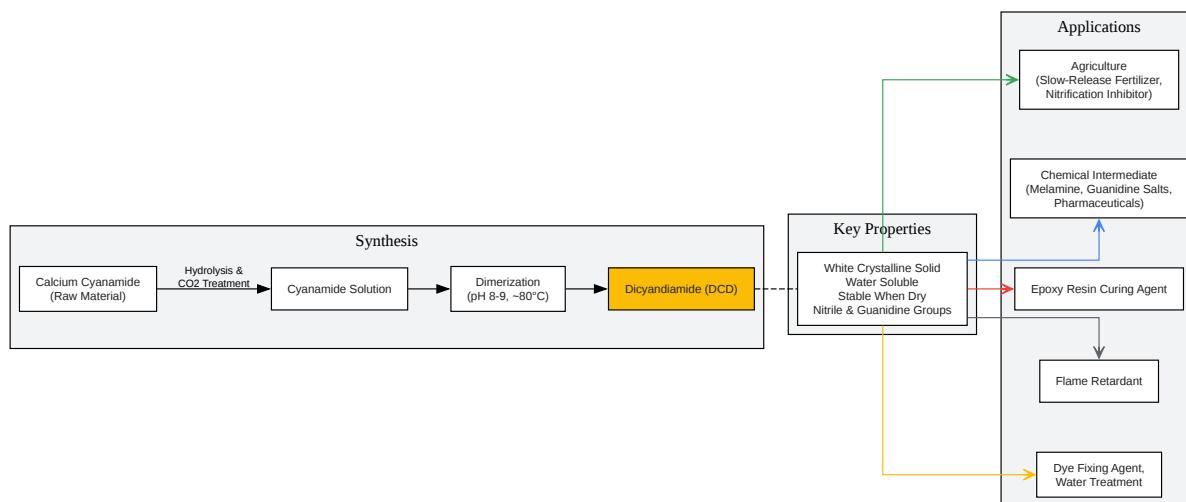
- Sample Preparation: A known weight of the fertilizer sample is dissolved or suspended in water, often with the aid of an ultrasonic bath to ensure complete dissolution.[13]
- Internal Standard: A known amount of an internal standard, such as methyl **dicyandiamide**, is added to the filtered sample solution.[13]
- Chromatographic Separation: The solution is injected onto a reversed-phase C18 column. [13] An isocratic mobile phase, for example, a mixture of water and acetonitrile with a buffer like triethanolamine, is used for elution.[14]
- Detection: A UV detector set at a wavelength of 220 nm is used for detection.[13]

- Quantification: The concentration of **dicyandiamide** is determined by comparing its peak area to that of the internal standard and a calibration curve generated from standard solutions of known concentrations (e.g., 1 to 50 mg/L).[12]

Methodology for **Dicyandiamide** in Milk Powder:[11]

- Extraction: 1.0 g of milk powder is vortexed with 2.0 mL of deionized water, followed by the addition of 8.0 mL of acetonitrile and further vortexing.[11]
- Centrifugation: The mixture is centrifuged at 10,000 rpm for 10 minutes.[11]
- Filtration: The supernatant is collected and filtered through a 0.45 μ m filter before HPLC analysis.[11]
- Analysis: Quantification is typically performed using an external standard method with a calibration curve established from a series of standard solutions (e.g., 0.05 to 50 μ g/mL).[11] For enhanced sensitivity and selectivity, Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) can be employed.[11][15]

Dicyandiamide Synthesis, Properties, and Applications



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Caption: Logical workflow of **dicyandiamide** from synthesis to applications.

Applications

Dicyandiamide's unique chemical structure and properties make it a valuable compound in numerous industrial and agricultural sectors.

- **Agriculture:** It is widely used as a nitrification inhibitor in fertilizers.[\[4\]](#)[\[12\]](#) By slowing the conversion of ammonium to nitrate by soil microbes, it reduces nitrogen loss from leaching and enhances fertilizer efficiency.[\[11\]](#)[\[12\]](#)

- Chemical Synthesis: **Dicyandiamide** is a key raw material for the production of melamine.[1][16] It is also used to synthesize other chemicals such as guanidine nitrate, barbiturates, and sulfonamides.[4][16]
- Resins and Adhesives: It serves as a latent curing agent for epoxy resins, providing excellent shelf-life stability for one-component systems used in powder coatings, structural adhesives, and laminates for printed circuit boards.[1][17][10]
- Flame Retardant: **Dicyandiamide** is utilized as a flame retardant in various materials.[1][4]
- Other Uses: Additional applications include its use as a dye-fixing agent in the textile industry, in water treatment chemicals, as a rubber vulcanization accelerator, and as a stabilizer for nitrocellulose.[3][6][16]

Safety Information

Dicyandiamide is considered to have low acute toxicity.[10] However, it may cause skin and eye irritation.[8] Long-term exposure may lead to eczema.[8] Ingestion may cause gastrointestinal irritation and can lead to the formation of methemoglobin, which can cause cyanosis.[8] It is important to handle **dicyandiamide** with appropriate personal protective equipment, including gloves and safety glasses, in a well-ventilated area.[8] It should be stored in a cool, dry place away from incompatible materials.[17][8]

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